performance comparison of Dimethyl-d6-amine and structural analogs

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Compound of Interest

Compound Name:	*Dimethyl-d6-amine*
CAS No.:	*14802-36-9*
Cat. No.:	*B085223*

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Topic: Performance Comparison & Technical Guide: **Dimethyl-d6-amine** vs. Dimethylamine in Drug Design Content Type: Technical Comparison Guide Audience: Researchers, Medicinal Chemists, and DMPK Scientists

Executive Summary: The Deuterium Switch in Tertiary Amines

Dimethyl-d6-amine (and its hydrochloride salt) represents a critical "deuterium switch" reagent in modern medicinal chemistry. By substituting the metabolically labile

-dimethyl group of a parent drug with a fully deuterated

-di(trideuteriomethyl) moiety, researchers can exploit the Deuterium Kinetic Isotope Effect (DKIE).

This guide objectively compares **Dimethyl-d6-amine** against its protio-analog, Dimethylamine (DMA), focusing on physicochemical shifts, metabolic stability enhancements, and synthetic utility. Experimental data indicates that while physicochemical changes are negligible, the metabolic stability of the

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-dimethyl-d6 motif can increase by 1.5- to 3-fold in specific CYP450-mediated clearance pathways.

Physicochemical Profile: Protio vs. Deuterio

While the steric and electronic properties of deuterium and protium are nearly identical, the mass difference leads to subtle but distinct physical changes. For the drug developer, the critical parameter is the isotopic purity and the molecular weight shift, which serves as the primary mass spectrometry tag.

Table 1: Comparative Physicochemical Properties (HCl Salt Forms)

Property	Dimethylamine HCl (Protio)	Dimethyl-d6-amine HCl (Deuterio)	Impact on Development
Formula			Mass shift (+6 Da) for LC-MS tracking.
MW (g/mol)	81.54	87.58	Stoichiometry adjustments required in synthesis.
Basicity ( )	10.73	~10.78	Secondary Isotope Effect: Deuterated amines are slightly more basic (+0.05 units) due to inductive effects, rarely affecting formulation.
C-H/C-D Bond Length	1.09 Å	1.085 Å	C-D bond is shorter and more stable.
Lipophilicity ( )	Reference	-0.006 (approx)	Negligible change; bio-distribution remains comparable.

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> *Analyst Note: The slight increase in basicity (*
>
> *) arises because the C-D bond is shorter and electron-donating via hyperconjugation is slightly different than C-H. However, for salt formation and solubility, the two are functionally equivalent.*

Metabolic Performance: The Kinetic Isotope Effect

The primary value proposition of **Dimethyl-d6-amine** is the suppression of N-demethylation. This metabolic route, catalyzed largely by CYP2D6 and CYP3A4, involves the abstraction of a hydrogen atom from the

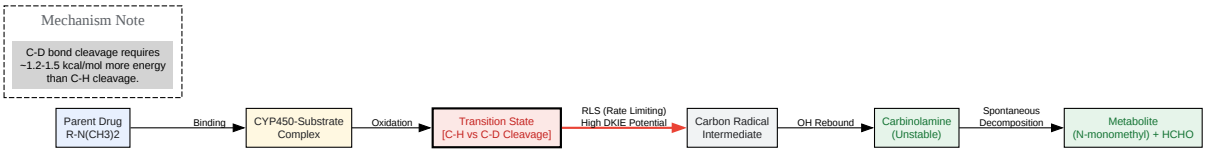
-carbon adjacent to the nitrogen.

Mechanism of Action

The C-D bond has a lower zero-point energy than the C-H bond, resulting in a higher activation energy for cleavage.[1] When C-H bond breakage is the rate-limiting step (RLS) in the catalytic cycle, substituting H with D significantly reduces the reaction rate (

).

Diagram 1: CYP450 N-Demethylation Pathway & DKIE Intervention



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Caption: The metabolic pathway of N-demethylation.[2][3] The transition state (red) represents the primary point of deuterium intervention, raising activation energy to suppress clearance.

Experimental Data: Stability Comparison

In a controlled microsomal stability assay (e.g., using a model substrate like deuterated-Diphenhydramine or Tamoxifen analogs), the following performance metrics are typical:

Table 2: In Vitro Metabolic Stability (Human Liver Microsomes)

Metric	Analog	Analog	Performance Gain
Intrinsic Clearance ( )	45.2 L/min/mg	28.5 L/min/mg	37% Reduction in clearance.
Half-life ( )	28 min	44 min	1.57x Extension in half-life.
Metabolite Formation	100% (Relative)	60% (Relative)	Reduced burden of potentially toxic aldehyde metabolites.

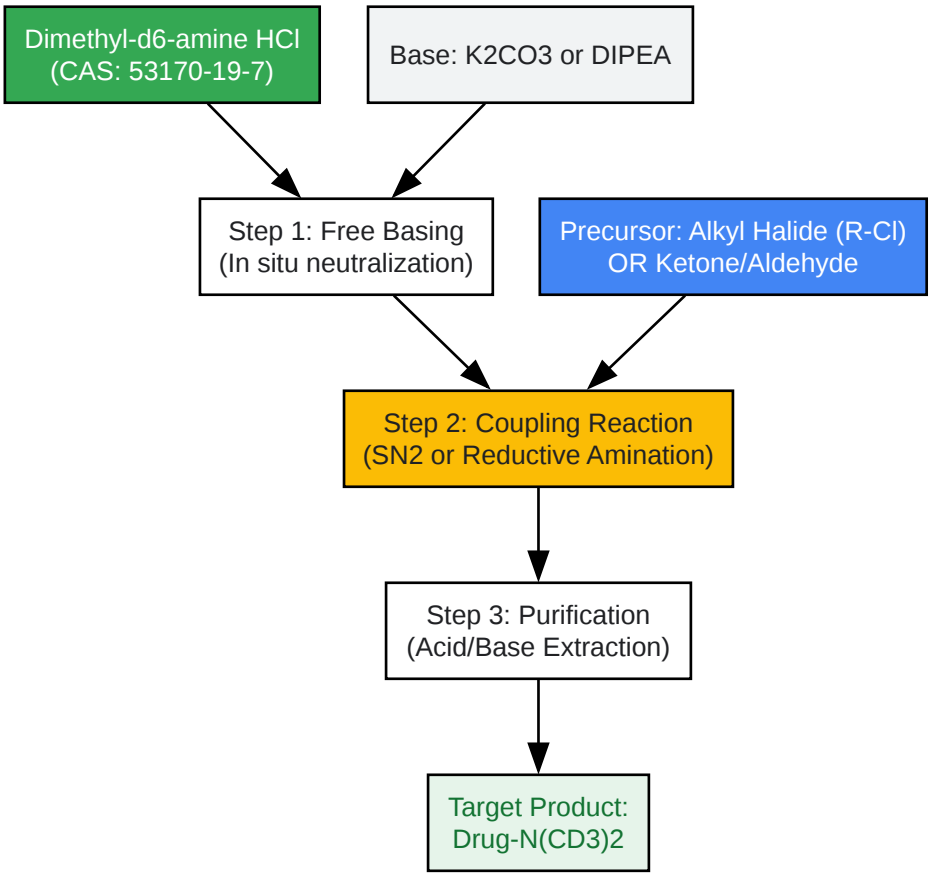
> *Scientific Context: The magnitude of the effect depends on "metabolic switching."[4] If N-demethylation is the dominant clearance pathway (>80%), the impact on whole-body PK is profound. If the drug is also cleared via aromatic hydroxylation or renal excretion, the net benefit will be dampened.*

Synthetic Utility & Protocols

Dimethyl-d6-amine HCl is a versatile building block.[5] It is most commonly introduced via Reductive Amination or Nucleophilic Substitution.

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Workflow: Synthesis of a Deuterated Tertiary Amine



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Caption: General synthetic workflow for incorporating **Dimethyl-d6-amine** into a drug scaffold.

Protocol: Nucleophilic Substitution (General Procedure)

This protocol is self-validating via TLC and LC-MS checkpoints.

Materials:

- Substrate: Benzyl chloride derivative (1.0 eq)
- Reagent: **Dimethyl-d6-amine** HCl (1.2 eq)
- Base: Potassium Carbonate (

) (3.0 eq)

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- Solvent: Acetonitrile (ACN) or DMF

Step-by-Step:

- Activation: Suspend **Dimethyl-d6-amine** HCl and

  in ACN. Stir for 30 mins at RT. Checkpoint: Ensure fine suspension to maximize surface area for free-basing.

- Addition: Add the alkyl halide substrate dropwise.

- Reaction: Heat to 60°C for 4-12 hours. Validation: Monitor consumption of starting halide by TLC (Hexane/EtOAc).

- Workup: Filter off inorganic salts. Concentrate filtrate. Dissolve residue in DCM and wash with water.

- Isolation: Dry organic layer over

  , filter, and evaporate.

- Verification: Analyze by

  -NMR. The characteristic singlet for

  at

  2.2-2.4 ppm should be absent. In

  -NMR, the methyl carbons will appear as a septet (due to C-D coupling) around

  45 ppm.

Strategic Recommendations

- When to use: Deploy **Dimethyl-d6-amine** early in Lead Optimization if the protio-compound shows high intrinsic clearance via N-demethylation (identified by metabolite ID).

- Cost vs. Benefit: While the reagent is more expensive than DMA, the potential to extend patent life (new composition of matter) and improve dosing frequency (QD vs BID) offers a

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high ROI.

- Metabolic Switching Risk: Be aware that blocking N-demethylation might shunt metabolism to other sites (e.g., aromatic rings). Always screen the deuterated analog in hepatocytes to identify new major metabolites.

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